

Mesopram Basic Information & Handling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

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The table below summarizes the core chemical and biological data for **Mesopram** from the available literature.

Property	Details
Drug Type	Small molecule drug [1]
Synonyms	(R)-Mesopram, Daxalipram, SH 636 [1] [2]
CAS Registry Number	189940-24-7 [1] [2]
Molecular Formula	C ₁₄ H ₁₉ NO ₄ [1] [2]
Mechanism of Action	Phosphodiesterase 4 (PDE4) inhibitor [1] [2]
Biological Activity	Orally active. Inhibits synthesis of proinflammatory cytokines TNF- α and IFN- γ [2].

| **Key In Vivo Findings** | - Reduces ethanol intake in mice (5 mg/kg, p.o.) [2].

- Ameliorates DSS-induced murine colitis (10 mg/kg, i.p.) [2]. | | **Handling Advice** | For research use only. Not for human consumption [2]. |

Critical Safety Information Gap

The search results **do not contain a safety data sheet (SDS)** for **Mesopram**, which is the primary document for detailed handling precautions, first-aid measures, and physical/chemical properties [1] [2].

- **Consult the Supplier:** The most reliable source for a Safety Data Sheet (SDS) is the company from which you purchase the compound, such as MedChemExpress (the source cited in one of the search results) [2].
- **General Lab Safety:** In the absence of a specific SDS, adhere to **general precautions for handling potent bioactive compounds**: wear appropriate personal protective equipment (PPE) including gloves and lab coats, and work in a well-ventilated area, such as a fume hood.

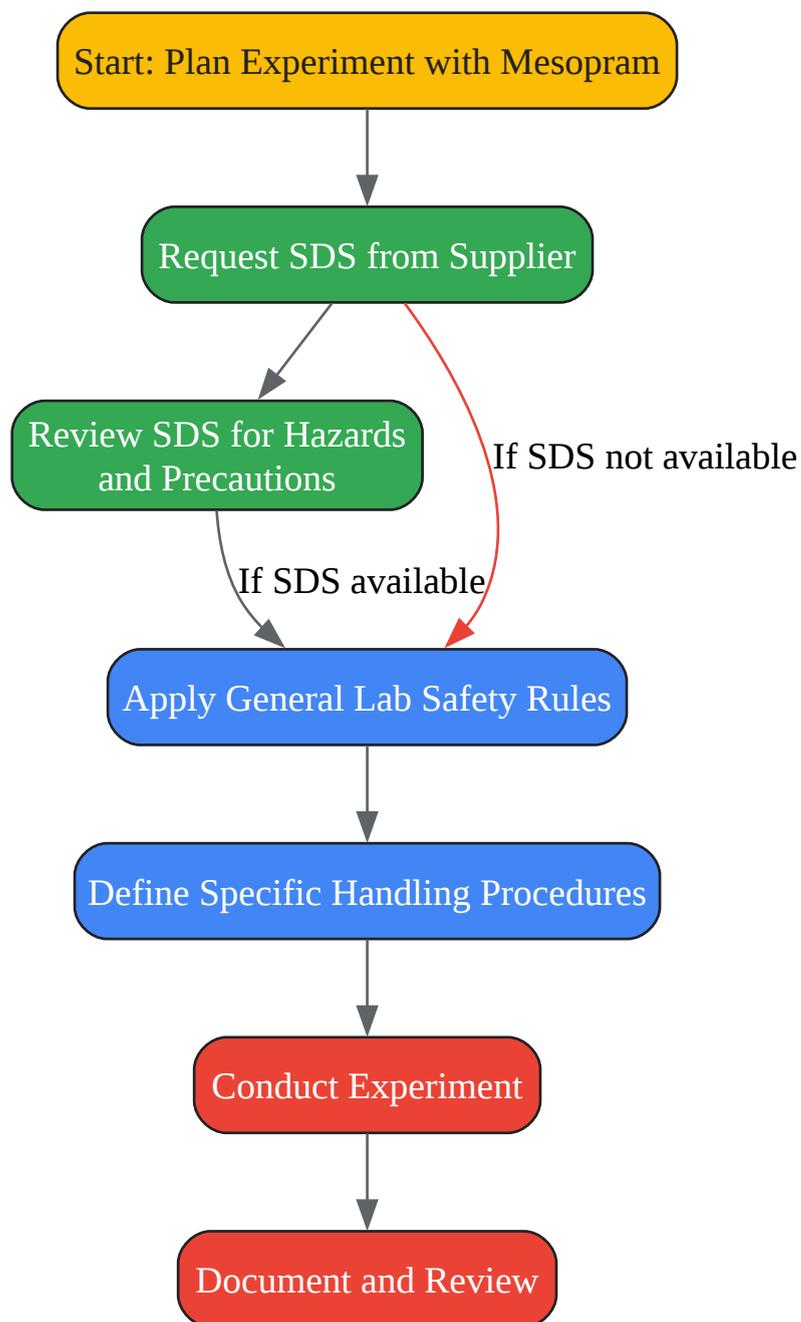
Experimental Protocols from Literature

Here is a summary of the key in vivo study parameters that have been reported. You can use this to create standardized experimental protocols.

Parameter	Protocol Details
Animal Model	C57BL/6J mice (for ethanol intake study); BALB/c mice (for colitis model) [2]
Dosage	5 mg/kg (oral); 10 mg/kg (intraperitoneal) [2]
Dosing Frequency	Once daily [2]
Treatment Duration	7 to 10 days [2]

Establishing Safety Protocols

The following diagram outlines a general workflow for establishing safety protocols for a compound like **Mesopram** when specific data is limited.



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References

1. - Drug Targets, Indications, Patents - Synapse Mesopram [synapse.patsnap.com]

2. Mesopram (Daxalipram) | PDE4 Inhibitor [medchemexpress.com]

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